

Bioactivity potential of Methyl 3-bromo-4-chloro-5-hydroxybenzoate scaffolds

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Compound of Interest

Compound Name: *Methyl 3-bromo-4-chloro-5-hydroxybenzoate*

Cat. No.: *B8054015*

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As a Senior Application Scientist, I approach the evaluation of novel chemical scaffolds not merely as a cataloging of properties, but as an exercise in predictive pharmacology. The scaffold **Methyl 3-bromo-4-chloro-5-hydroxybenzoate** (CAS: 1629376-58-4) represents a highly privileged pharmacophore. By integrating multi-halogenation (bromine and chlorine), a hydrogen-bonding phenolic hydroxyl, and a lipophilic methyl ester, this molecule serves as an exceptional starting point for targeted drug discovery.

This technical guide deconstructs the structural rationale, bioactivity potential, and self-validating experimental workflows required to harness this scaffold for antimicrobial and oncological applications.

Structural Rationale & Mechanistic Causality

The bioactivity of **Methyl 3-bromo-4-chloro-5-hydroxybenzoate** is governed by the synergistic electronic and steric effects of its substituents. Understanding these features is critical for rational drug design.

- Halogen Bonding (X-Bonding) & Target Orientation: The incorporation of bromine (C3) and chlorine (C4) introduces highly polarizable atoms capable of forming strong, highly

directional non-covalent interactions with Lewis bases (e.g., backbone carbonyls in target proteins). Theoretical and experimental studies confirm that halogen bonding strength scales with atomic polarizability (

)[1]. These halogens also exert a strong electron-withdrawing effect, modulating the pKa of the adjacent C5-hydroxyl group, thereby enhancing its capacity to act as a robust hydrogen bond donor in biological microenvironments.

- **Lipophilicity & Membrane Permeability:** The methyl ester moiety is strategically positioned to optimize the partition coefficient (

).

In structurally analogous halogenated benzoates, increasing the

value appropriately correlates with enhanced cellular uptake and potent cytotoxicity against hepatocellular carcinoma cell lines (e.g., HepG2)[1]. Furthermore, the ester linkage serves as a potential prodrug site, susceptible to intracellular esterase cleavage to release the active benzoic acid derivative.

- **Frontier Molecular Orbital (FMO) Stabilization:** Quantum chemical computations (DFT/NBO) on related halogenated methyl benzoates (e.g., methyl 4-bromo-2-fluorobenzoate) reveal that the stabilization energy between the carbonyl oxygen and the aromatic ring facilitates a lowered HOMO-LUMO band gap (approx. 1.7–2.2 eV). This lowered energy gap authenticates intramolecular charge transfer, a hallmark of bioactive molecules capable of interacting with fungal and bacterial receptor proteins[2].

Bioactivity Potential: Extrapolating the Scaffold

Based on the pharmacological behavior of closely related halogenated benzoate derivatives, the **Methyl 3-bromo-4-chloro-5-hydroxybenzoate** scaffold is predicted to exhibit potent activity across two primary therapeutic axes:

A. Oncology: Apoptosis & Topoisomerase II α Inhibition

Halogenated benzoates have demonstrated profound antiproliferative effects. Recent studies on halogenated pregnenolone benzoates reveal

values as low as 1.49 μ M against HepG2 cells[1]. The causality of this cell death is driven by the modulation of PPAR γ and the intrinsic apoptotic pathway. The electron-withdrawing halogens stabilize the ligand-receptor complex, leading to the downregulation of Bcl-2, an

increase in the Bax/Bcl-2 ratio, and subsequent cleavage of Caspases 3 and 9[3]. Additionally, halogenated benzoate derivatives of altholactone are known to directly inhibit Topoisomerase II α , a critical enzyme in DNA replication, thereby inducing G0/G1 cell cycle arrest[4].

B. Antimicrobial & Antifungal Efficacy

Halogenated benzoates are well-documented for their antimicrobial properties. The addition of a halogenated benzoyl group significantly improves antifungal activity against *Cryptococcus neoformans* and *Saccharomyces cerevisiae*[5]. Furthermore, native mass spectrometry has validated that natural products containing similar moieties bind directly to the *Mycobacterium tuberculosis* protein Rv1466, establishing a clear molecular target for their observed in vivo toxicity against TB[6].

Self-Validating Experimental Protocols

To rigorously evaluate the **Methyl 3-bromo-4-chloro-5-hydroxybenzoate** scaffold, we must deploy self-validating workflows. A protocol is only as trustworthy as its internal controls.

Protocol 1: In Vitro Cytotoxicity & Apoptotic Profiling

Causality: We utilize HepG2 and Huh7 cell lines to assess hepatotoxicity and anticancer potential, measuring the Bax/Bcl-2 ratio to confirm that cell death is driven by intrinsic apoptosis rather than non-specific necrosis.

- **Cell Culture & Treatment:** Culture HepG2 cells in DMEM supplemented with 10% FBS. Seed at

cells/well in 96-well plates. Treat with the scaffold at varying concentrations (0.1, 1, 10, 50 μ M) dissolved in DMSO (final DMSO

).
- **Viability Assay (CCK-8):** After 48 hours, add 10 μ L CCK-8 reagent. Incubate for 2 hours and measure absorbance at 450 nm to calculate the

[1].
- **Flow Cytometry (Annexin V/PI):** Harvest treated cells, wash with cold PBS, and resuspend in binding buffer. Stain with Annexin V-FITC and Propidium Iodide (PI) for 15 minutes in the

dark. Analyze via flow cytometry to quantify early and late apoptotic populations.

- Western Blotting (Internal Validation): Extract total protein and probe for Bax, Bcl-2, Cleaved Caspase-3, and Cleaved Caspase-9. Validation Check: A dose-dependent increase in Cleaved Caspase-3 alongside a decreased Bcl-2 signal confirms the intrinsic apoptotic mechanism.

Protocol 2: Target Engagement via Cellular Thermal Shift Assay (CETSA)

Causality: Traditional enzymatic assays lack cellular context. CETSA validates that the halogenated scaffold physically binds to its target (e.g., PPAR γ or Topo II α) within the complex milieu of an intact living cell, altering the target's thermal stability.

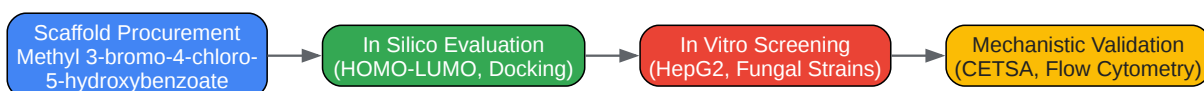
- Incubation: Treat intact HepG2 cells with 10 μ M of the scaffold or vehicle control for 2 hours.
- Thermal Profiling: Aliquot the cell suspension into PCR tubes and heat to a temperature gradient (e.g., 40°C to 65°C) for 3 minutes, followed by cooling at room temperature for 3 minutes.
- Lysis & Clearance: Lyse cells using freeze-thaw cycles (liquid nitrogen/37°C). Centrifuge at 20,000 $\times$ g for 20 minutes at 4°C to pellet denatured proteins.
- Detection: Analyze the soluble fraction via Western blot using anti-PPAR γ or anti-Topo II α antibodies. Validation Check: A rightward shift in the melting curve () of the treated group versus the control confirms direct intracellular target engagement^[1].

Quantitative Data Summaries

The following table synthesizes the bioactivity metrics of structurally analogous halogenated benzoate scaffolds to establish benchmark expectations for the **Methyl 3-bromo-4-chloro-5-hydroxybenzoate** core.

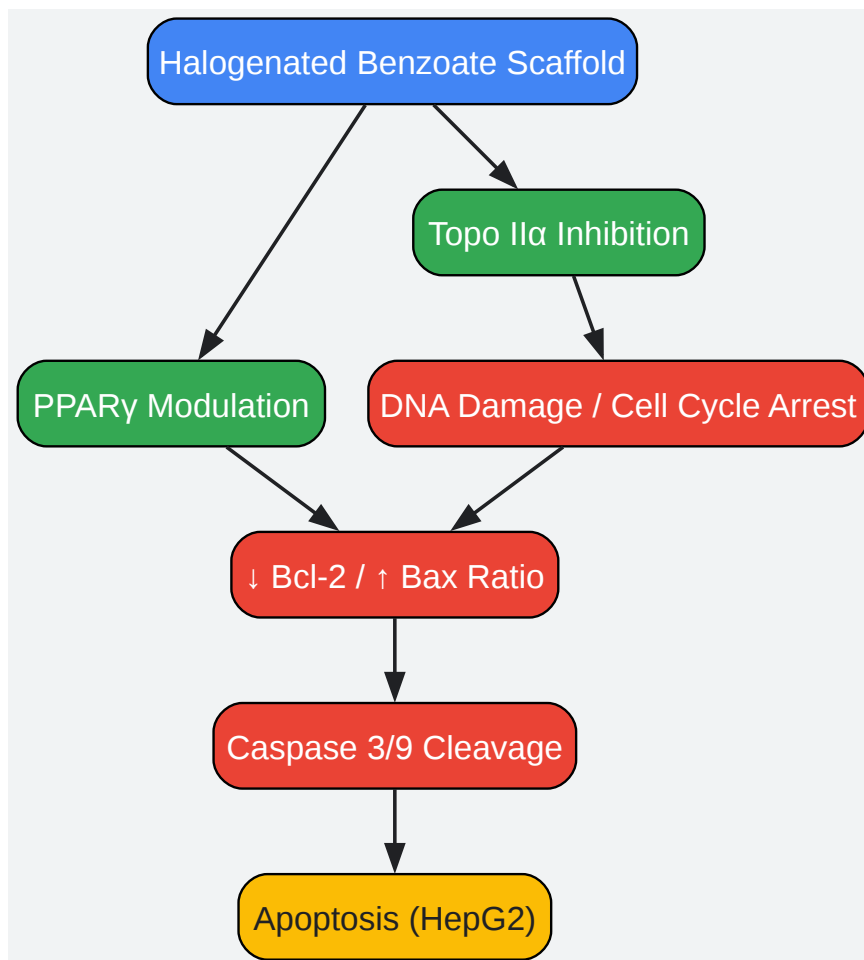
Scaffold Analog / Derivative	Substitution Pattern	Target / Cell Line	Bioactivity Metric (ngcontent-ng-c2699131324=" "_nghost-ng-c2339441298=" " class="inline ng-star-inserted"> /)	Key Mechanistic Output
Halogenated Pregnenolone Benzoate	Ortho-Fluoro	HepG2 (Hepatocellular)	1.49 ± 0.04 µM	G0/G1 arrest; PPARγ modulation[1]
Halogenated Pregnenolone Benzoate	Para-Trifluoromethyl	HepG2 (Hepatocellular)	8.97 – 16.31 µM	Increased (7.79) enhanced uptake[1]
Altholactone Halogenated Benzoate	3-Bromo / 3-Chloro	Topoisomerase IIα	Dose-dependent inhibition	DNA replication blockade[4]
Altholactone Halogenated Benzoate	3-OH modification	C. neoformans (Fungal)	Enhanced MIC	Disruption of fungal membrane proteins
Polyalthia-derived Natural Product	Benzoate-like fraction	M. tuberculosis (Rv1466)	Pseudo- : 42.0 ± 6.1 µM	Direct binding validated via Native MS[6]

Visualizations of Workflows and Pathways



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Bioactivity Screening and Validation Workflow for Halogenated Benzoates.

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Apoptotic Signaling Pathway via Halogenated Benzoate Target Modulation.

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